Technical Guide: Hazard Profiling and Safe Handling of 3-Nitrobenzanilide

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Compound of Interest

Compound Name:	*3-Nitrobenzanilide*
CAS No.:	*2243-73-4*
Cat. No.:	*B1595069*

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Executive Summary

3-Nitrobenzanilide (N-phenyl-3-nitrobenzamide) is a critical intermediate in the synthesis of heterocyclic pharmaceuticals and dyes. While structurally similar to the benign benzanilide, the introduction of the nitro group at the meta position of the benzoyl moiety significantly alters its toxicological profile.

This guide moves beyond the standard Safety Data Sheet (SDS) to provide a mechanistic understanding of the compound's hazards. It focuses on the latent risks of methemoglobinemia, the specific requirements for anhydrous amide coupling safety, and the "read-across" toxicology derived from its metabolic precursors.

Chemical Identity & Physical Properties[1][2][3][4]

Identity Verification: Researchers must distinguish this compound from its isomers (e.g., 4'-nitrobenzanilide) to ensure accurate hazard assessment.

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Property	Specification
Chemical Name	3-Nitrobenzanilide (N-phenyl-3-nitrobenzamide)
CAS Number	610-01-5
Molecular Formula	$C_{13}H_{10}N_2O_3$
Molecular Weight	242.23 g/mol
Structure (SMILES)	O=C(Nc1ccccc1)c2cccc(=O)c2
Physical State	Pale yellow to off-white crystalline solid
Melting Point	~154–156 °C (Literature consensus)
Solubility	Insoluble in water; Soluble in DMSO, DMF, hot Ethanol

Hazard Identification (GHS & Mechanistic)

GHS Classification

Based on read-across data from nitrobenzoyl chlorides and nitroanilines.

Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral)	Cat. 4	H302: Harmful if swallowed.[1] [2]
Skin Irritation	Cat. 2	H315: Causes skin irritation.[1]
Eye Irritation	Cat. 2A	H319: Causes serious eye irritation.[1]
STOT - Single Exp.	Cat. 3	H335: May cause respiratory irritation.
Aquatic Toxicity	Cat. 3	H412: Harmful to aquatic life with long-lasting effects.

Deep Dive: The Methemoglobinemia Risk

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While **3-nitrobenzanilide** is an amide, metabolic hydrolysis or reduction can release nitro-aromatic species. The primary toxicological concern for any nitro-aromatic handling is Methemoglobinemia.

- Mechanism: Nitro compounds can be reduced in vivo to nitroso and hydroxylamine intermediates. These metabolites oxidize ferrous hemoglobin (Fe^{2+}) to ferric methemoglobin (Fe^{3+}), which cannot bind oxygen.[3]
- Clinical Sign: Cyanosis (blue/grey skin discoloration) is the hallmark sign, often delayed 2–4 hours post-exposure.
- Detection: Standard pulse oximetry is unreliable for MetHb; co-oximetry is required.

Synthesis & Handling Workflows

Synthesis Safety (Schotten-Baumann Reaction)

The most common synthesis route involves reacting 3-nitrobenzoyl chloride with aniline. This reaction is highly exothermic and generates HCl gas.

Critical Control Points:

- Acid Chloride Handling: 3-Nitrobenzoyl chloride is a lachrymator and corrosive. It must be handled in a moisture-free environment to prevent hydrolysis to HCl.
- Exotherm Management: The addition of the acid chloride to the aniline/base mixture must be dropwise at <10°C.

Visualization: Synthesis Safety Logic

The following diagram outlines the logical flow and safety checkpoints for the synthesis.

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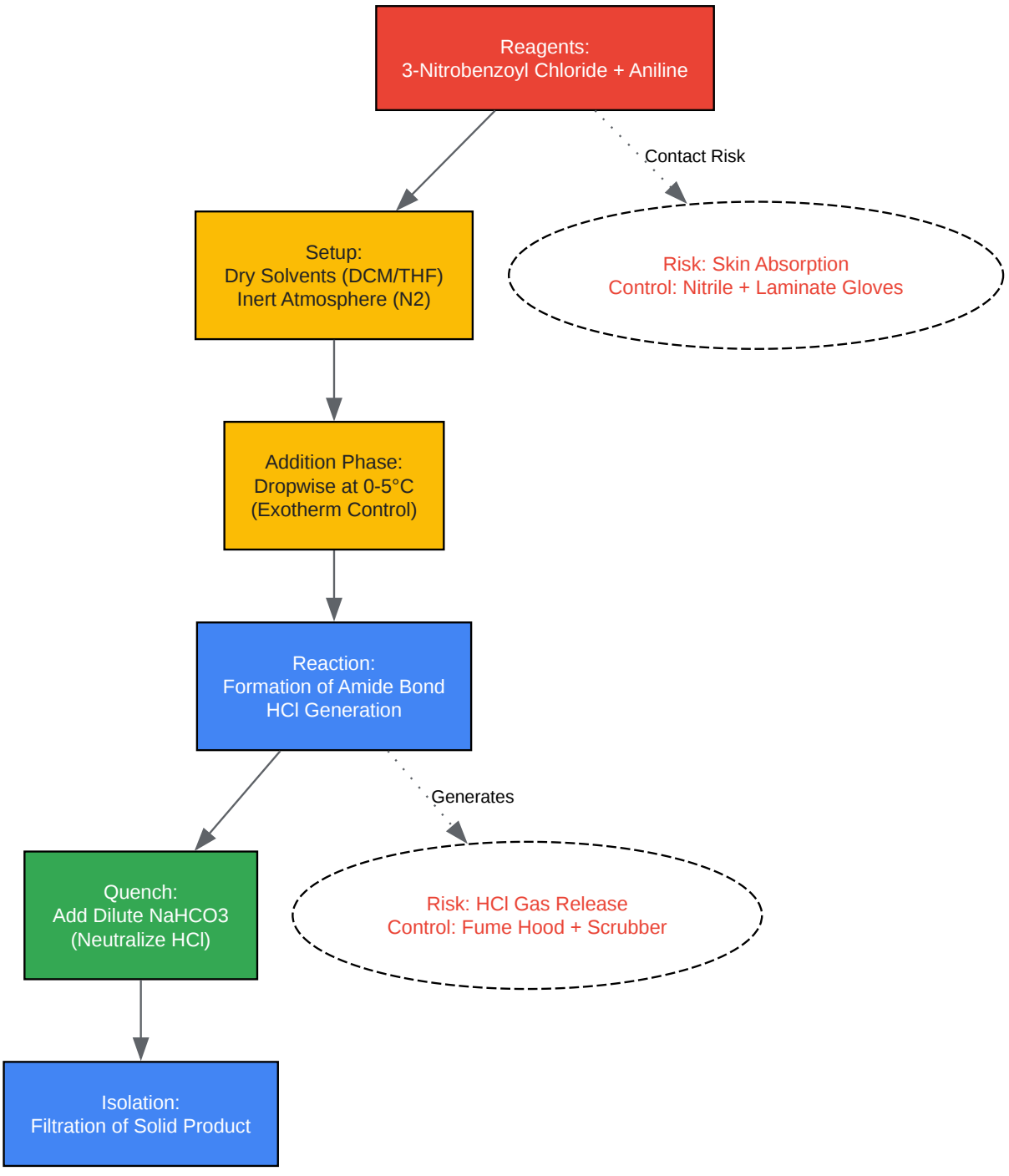

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Caption: Synthesis workflow for **3-Nitrobenzanilide** highlighting critical safety control points for exotherm and byproduct management.

Safety Protocols & Self-Validating Systems

Personal Protective Equipment (PPE) Matrix

Standard latex gloves are insufficient for nitro-aromatics due to high permeability.

Protection Type	Recommendation	Rationale
Hand Protection	Double-gloving: Nitrile (inner) + Silver Shield/Laminate (outer)	Nitro compounds can permeate nitrile in <15 mins. Laminate provides >4hr breakthrough time.
Respiratory	P3 / N99 Particulate Respirator	Required if handling powder outside a hood. Prevents inhalation of dust which is rapidly absorbed.
Eye Protection	Chemical Goggles + Face Shield	Synthesis involves corrosive acid chlorides; risk of splash is high.

Engineering Controls

- Containment: All weighing of the solid must occur in a Class II Biosafety Cabinet or a Chemical Fume Hood with a face velocity of 100 fpm.
- Decontamination: Surfaces should be wiped with ethanol followed by a soap/water wash. The "yellow stain" characteristic of nitro compounds serves as a visual indicator of contamination.

Emergency Response

First Aid Measures

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- Inhalation: Move to fresh air immediately. If breathing is labored, administer oxygen. Alert medical personnel to potential Methemoglobinemia.
- Skin Contact: Wash with soap and water for 15 minutes. Do not use ethanol for skin cleaning as it may enhance transdermal absorption of the nitro compound.
- Eye Contact: Rinse cautiously with water for 15 minutes. Remove contact lenses if present. [1][4]

Fire Fighting

- Media: Water spray, Carbon Dioxide (CO_2), Dry Chemical.[1]
- Hazard: Emits toxic fumes of Nitrogen Oxides (NO_x) and Carbon Monoxide (CO) under fire conditions. Firefighters must wear SCBA.

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